

IIIM-290: A Technical Guide to a Potent Orally Bioavailable CDK9 Inhibitor

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Compound of Interest

Compound Name: IIIM-290

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Abstract

IIIM-290 is a promising preclinical anticancer agent that has demonstrated significant potential in various cancer models. A semi-synthetic derivative of the natural product rohitukine, **IIIM-290** is a potent and selective inhibitor of cyclin-dependent kinase 9 (CDK9).^{[1][2][3]} Its notable characteristic is its oral bioavailability, a significant advantage over earlier rohitukine-inspired CDK inhibitors like flavopiridol and riviciclib, which require intravenous administration.^{[2][3][4]} This document provides an in-depth technical overview of the molecular structure, properties, and associated experimental methodologies of **IIIM-290**.

Molecular Structure and Chemical Properties

IIIM-290, with the chemical name (1'R,2'S)-2-(2,6-dichlorostyryl)-5,7-dihydroxy-8-(3-hydroxy-1-methylpiperidin-4-yl)-4H-chromen-4-one, is a chromone alkaloid derivative.^[1] Its discovery stemmed from medicinal chemistry efforts to enhance the oral bioavailability of the rohitukine pharmacophore.^{[2][4]}

Physicochemical Properties

A summary of the key physicochemical properties of **IIIM-290** is presented in Table 1. The compound is a basic molecule with low aqueous solubility, a factor that may contribute to the relatively high doses required for optimal in vivo efficacy.^[1]

Property	Value	Reference
Molecular Formula	C23H21Cl2NO5	Inferred from structure
Molecular Weight	478.32 g/mol	Inferred from structure
pKa	5.4	^[1]
Aqueous Solubility	~8.6 µg/mL	^[1]
Log P (Octanol/Water)	3.09	^[1]
Log D (Distribution Coefficient)	1.65	^[1]

Biological Activity and Mechanism of Action

IIIM-290 exhibits potent anticancer activity by selectively inhibiting CDK9, a key regulator of transcription.^{[1][2][3]} This inhibition leads to the induction of apoptosis in cancer cells.

Kinase Inhibitory Activity

IIIM-290 is a highly potent inhibitor of CDK9/T1.^{[2][4]} Its inhibitory activity against other cyclin-dependent kinases has also been characterized, demonstrating a degree of selectivity.

Kinase	IC50 (nM)	Reference
CDK9/T1	1.9	^[2]
CDK2/A	16	^[2]

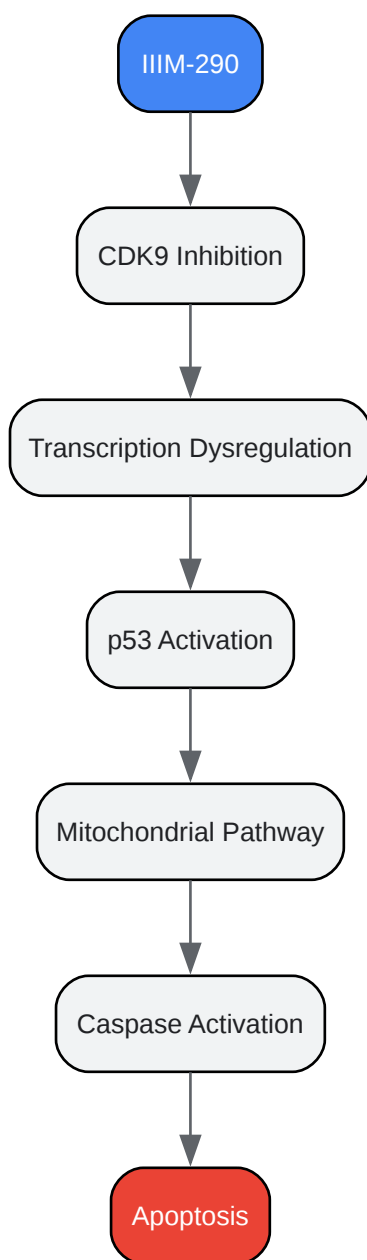
Cellular Antiproliferative Activity

The compound has shown significant antiproliferative activity against various cancer cell lines, particularly in leukemia and pancreatic cancer.

| Cell Line | GI50 (μM) | Cancer Type | Reference | |---|---|---| | Molt-4 | < 1.0 | Leukemia | | |
MIAPaCa-2 | < 1.0 | Pancreatic Cancer | |

Mechanism of Action

The primary mechanism of action of **IIIM-290** is the induction of apoptosis. This process is initiated through the inhibition of CDK9, leading to downstream effects on gene transcription and cell cycle regulation. The apoptotic pathway induced by **IIIM-290** has been shown to be caspase-dependent and, in acute lymphoblastic leukemia cells, to involve a p53-dependent mitochondrial pathway.^{[1][5]} This involves the upregulation of pro-apoptotic proteins such as PUMA and BAX, release of cytochrome c, and activation of caspase-3.^[1]



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Figure 1: Simplified signaling pathway of **IIIM-290** induced apoptosis.

Pharmacokinetics and In Vivo Efficacy

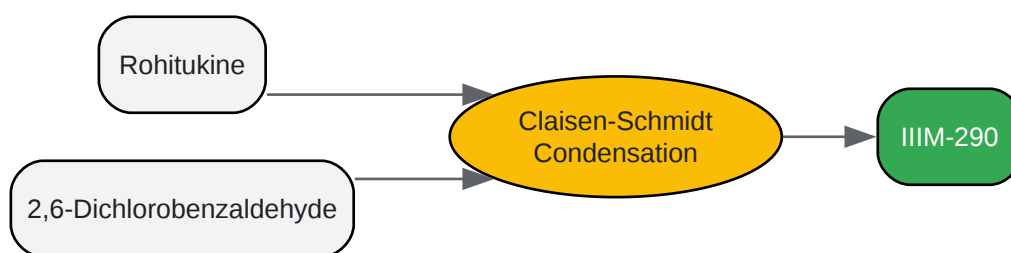
A key feature of **IIIM-290** is its oral bioavailability, which has been determined to be 71%.^{[2][3]} ^[4] In vivo studies have demonstrated its efficacy in xenograft models of pancreatic, colon, and leukemia cancers at a dose of 50 mg/kg.^{[2][4]} The compound is reported to be metabolically stable and does not exhibit significant liabilities related to CYP inhibition or efflux pumps.^[4]

Experimental Protocols

This section provides an overview of the methodologies used in the synthesis and biological evaluation of **IIIM-290**.

Synthesis of IIIM-290

The total synthesis of **IIIM-290** has been reported, with a key step being the Claisen-Schmidt condensation of rohitukine with 2,6-dichlorobenzaldehyde.



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Figure 2: Key synthetic step for **IIIM-290**.

Protocol:

- Dissolve rohitukine and 2,6-dichlorobenzaldehyde in an appropriate solvent (e.g., methanol).
- Add a catalytic amount of a suitable base (e.g., potassium hydroxide).
- Stir the reaction mixture at room temperature for a specified period.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, neutralize the reaction mixture and extract the product with an organic solvent.
- Purify the crude product by column chromatography on silica gel.
- Characterize the final product by NMR, mass spectrometry, and HPLC.

CDK9 Kinase Assay

The inhibitory activity of **IIIM-290** against CDK9 is typically determined using a luminescence-based assay such as the ADP-Glo™ Kinase Assay.

Protocol:

- Prepare a reaction mixture containing CDK9/Cyclin T1 enzyme, a suitable substrate (e.g., a peptide derived from the C-terminal domain of RNA polymerase II), and ATP in a kinase buffer (e.g., 40mM Tris, pH 7.5, 20mM MgCl₂, 0.1mg/ml BSA, 50μM DTT).
- Add serial dilutions of **IIIM-290** or a vehicle control (DMSO) to the reaction mixture in a 384-well plate.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at room temperature for a defined period (e.g., 120 minutes).
- Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ reagent and a luminometer.
- Calculate the IC₅₀ value by fitting the dose-response data to a suitable equation.

Cell Proliferation (MTS) Assay

The antiproliferative effects of **IIIM-290** are assessed using the MTS assay, which measures the metabolic activity of viable cells.

Protocol:

- Seed cancer cells (e.g., Molt-4 or MIAPaCa-2) in a 96-well plate at a predetermined density (e.g., 5 x 10³ cells/well) and allow them to adhere overnight.
- Treat the cells with various concentrations of **IIIM-290** or a vehicle control for a specified duration (e.g., 48 hours).
- Add MTS reagent to each well and incubate for 1-4 hours at 37°C.
- Measure the absorbance at 490 nm using a microplate reader.

- Calculate the GI50 value, the concentration at which the growth of treated cells is inhibited by 50% compared to untreated controls.

Apoptosis (Caspase-Glo®) Assay

The induction of apoptosis is quantified by measuring the activity of caspases, key executioner enzymes in the apoptotic pathway.

Protocol:

- Treat cancer cells with **IIIM-290** at its GI50 concentration for various time points.
- Lyse the cells and add the Caspase-Glo® 3/7 reagent, which contains a luminogenic caspase substrate.
- Incubate the mixture at room temperature to allow for caspase cleavage of the substrate and generation of a luminescent signal.
- Measure the luminescence using a luminometer.
- An increase in luminescence compared to untreated cells indicates the activation of caspases and induction of apoptosis.

Conclusion

IIIM-290 is a promising, orally bioavailable CDK9 inhibitor with potent anticancer activity in preclinical models of leukemia, pancreatic, and colon cancer. Its well-defined mechanism of action, involving the induction of caspase-dependent and p53-dependent mitochondrial apoptosis, makes it an attractive candidate for further clinical development. The detailed experimental protocols provided in this guide offer a framework for researchers to further investigate the properties and potential applications of this novel therapeutic agent. The successful IND approval for clinical trials in pancreatic cancer patients marks a significant milestone in its development.[6]

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References

- [1. A rohitukine derivative IIIM-290 induces p53 dependent mitochondrial apoptosis in acute lymphoblastic leukemia cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. ulab360.com \[ulab360.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. resources.novusbio.com \[resources.novusbio.com\]](#)
- [6. Press Release:Press Information Bureau \[pib.gov.in\]](#)
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